

Citalopram hydrobromide stock solution preparation and storage stability

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Compound Focus: Citalopram Hydrobromide

CAS No.: 59729-32-7

Cat. No.: S523860

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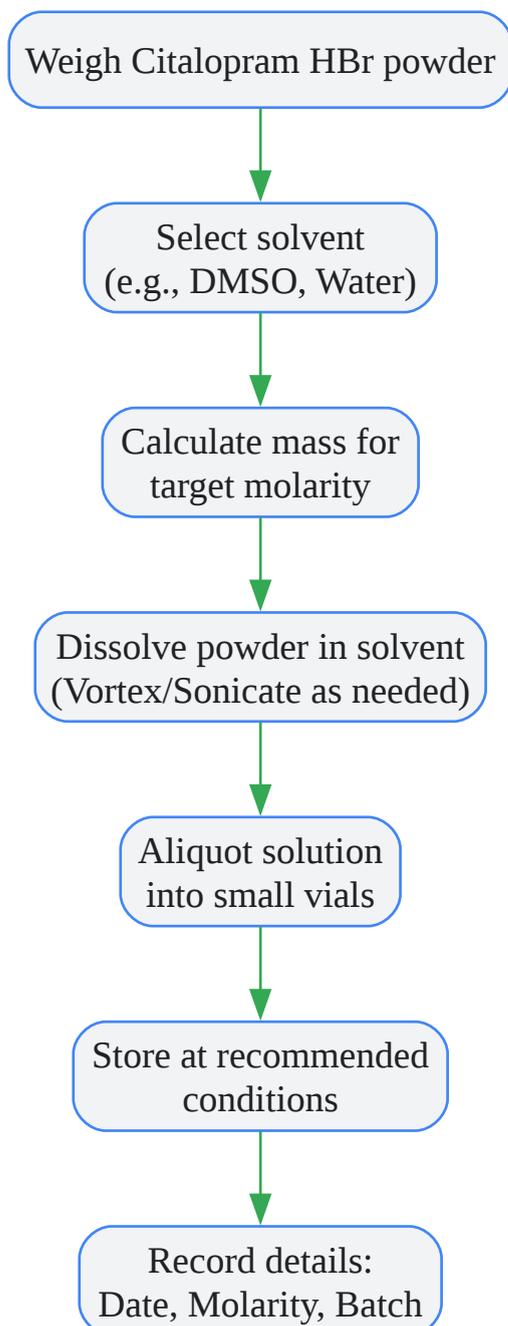
Citalopram Hydrobromide: Chemical & Physical Profile

Understanding the basic properties of your compound is the first step. The table below summarizes the key information available from the search results.

Property	Details
Generic Name	Citalopram, hydrobromide salt [1]
CAS Number	59729-32-7 [1]
Molecular Formula	$C_{20}H_{21}FN_2O \cdot HBr$ [1]
Molecular Weight	405.3 g/mol [1]
Appearance	White to Off-White Solid [1]
Purity	>95% (for the available reference standard) [1]
Recommended Storage	2°C to 8°C; protect from light and moisture for the solid form [2] [1].

Suggested Stock Solution Preparation & Handling

In the absence of a specific published protocol, the following workflow and guidelines outline a logical approach for preparing a stock solution of **Citalopram hydrobromide** in a research setting.



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Methodology

- **Solvent Selection:** The choice of solvent depends on your experimental application.
 - **Dimethyl Sulfoxide (DMSO):** A common solvent for preparing high-concentration stock solutions (e.g., 10-100 mM) for *in vitro* assays.
 - **Water or Buffered Saline:** **Citalopram hydrobromide** is the salt form and may have sufficient solubility in aqueous solutions for lower concentration stocks. Verify solubility experimentally.
- **Preparation:**
 - Calculate the required mass of the powder to achieve your desired molarity and final volume.
 - Dissolve the accurately weighed powder in the chosen solvent. Gentle vortexing or brief sonication in a water bath can aid in complete dissolution.
 - Use sterile, high-quality labware to prevent contamination.

Storage & Stability Best Practices

- **Aliquoting:** **Aliquot the stock solution** into small, single-use vials to prevent repeated freeze-thaw cycles and exposure to temperature fluctuations, which can degrade the compound and affect your experimental results [1].
- **Temperature:** For solid powder, store at **2°C to 8°C** [1]. For stock solutions, the standard practice is to store at **-20°C or below** for long-term stability. The stability of Citalopram HBr in solution at various temperatures and over time has not been established in the search results and should be determined experimentally.
- **Container:** Use amber vials or protect from light, as many organic compounds are photosensitive. Ensure containers are tightly sealed to prevent evaporation and absorption of moisture [2] [3].

Stability Assessment & Troubleshooting

Since explicit stability data for solutions is not available, you will need to establish it for your specific conditions. The following table outlines common issues and verification methods.

Issue	Possible Cause	Troubleshooting & Verification
Precipitation	Solvent evaporation, temperature change, over-saturation.	Visually inspect solutions before use. Warm to room temperature and mix gently. If precipitation persists, consider a fresh aliquot or re-preparing the solution.

Issue	Possible Cause	Troubleshooting & Verification
Loss of Activity	Chemical degradation over time, improper storage.	Compare the biological activity of a new stock solution with an old one in a standardized assay (e.g., an IC50 assay). A rightward shift in the dose-response curve suggests degradation.
Variable Results	Degradation, contamination, inaccurate concentration.	Implement regular re-preparation of stock solutions based on your experimentally determined stability period.

Recommended Experimental Protocol for Stability Verification:

- **Analytical Method:** Use **High-Performance Liquid Chromatography (HPLC)** to assess chemical purity.
- **Procedure:**
 - Prepare a fresh stock solution and analyze it immediately to establish a "time zero" chromatogram.
 - Store aliquots of the solution under your standard storage conditions (e.g., -20°C).
 - At regular time points (e.g., 1, 3, 6, 12 months), thaw an aliquot and re-analyze it via HPLC.
 - Monitor for the appearance of new peaks (degradants) and a decrease in the main Citalopram peak area.
- **Acceptance Criterion:** A common benchmark is to consider the solution stable if the purity remains **≥95%** of the initial value.

Key Takeaways & Critical Gaps

- **Available Data:** The core chemical identity and recommended storage for the solid form are established (**2°C to 8°C**) [1].
- **Critical Gaps:** The search results **do not contain specific data on:**
 - The solubility of Citalopram HBr in various solvents.
 - The stability (half-life) of Citalopram HBr in solution (DMSO, water, etc.) at different temperatures (-20°C, 4°C, room temperature).
 - A peer-reviewed protocol for preparing a stock solution.

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References

1. [59729-32-7] 西酞普兰 , 氢溴酸盐 - 标准品 [catorm.com]
2. : Uses, Dosage, Side Effects - Drugs.com Citalopram [drugs.com]
3. Citalopram (oral route) - Side effects & dosage [mayoclinic.org]

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